

Application Notes: Isostearamidopropyl Morpholine Lactate for Textile Surface Modification

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Compound of Interest

Compound Name: *Isostearamidopropyl morpholine lactate*

Cat. No.: B12730114

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Introduction

Isostearamidopropyl Morpholine Lactate is a quaternary ammonium compound that functions as an antistatic agent and conditioner, primarily in cosmetic and personal care products.^{[1][2]} Its cationic nature, characterized by a positively charged nitrogen atom, allows it to effectively bind to negatively charged surfaces.^{[3][4][5]} This property makes it a promising candidate for the surface modification of textile fibers, which typically carry a negative surface charge, especially cellulosic fibers like cotton.^[5] The application of **Isostearamidopropyl Morpholine Lactate** to textiles is hypothesized to impart several beneficial properties, including enhanced softness, reduced static electricity, and potential antimicrobial activity.

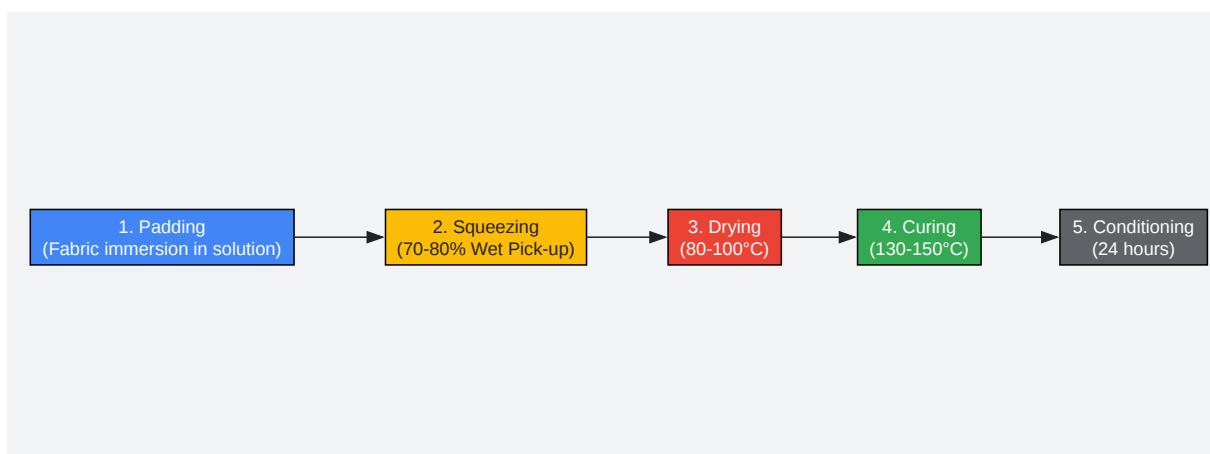
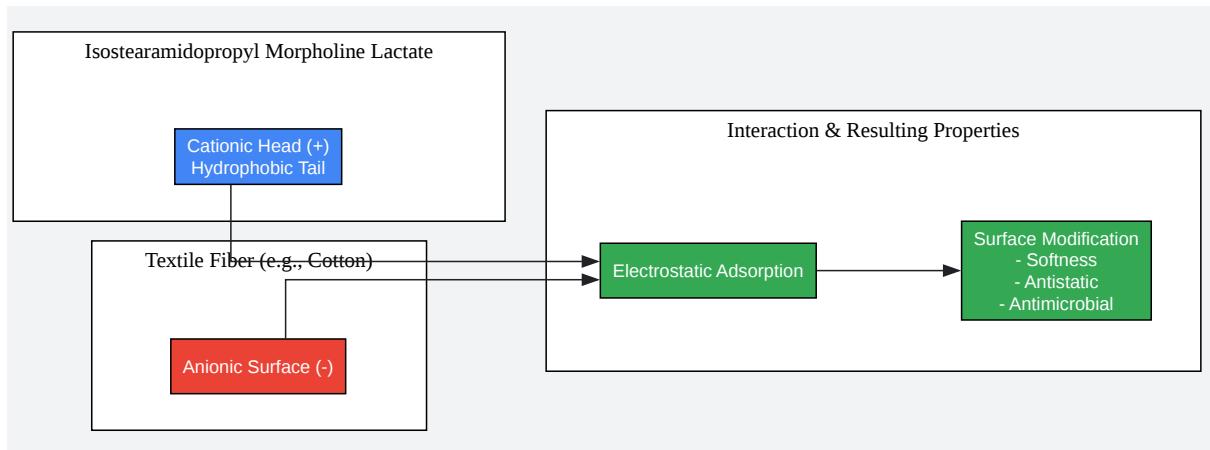
Mechanism of Action

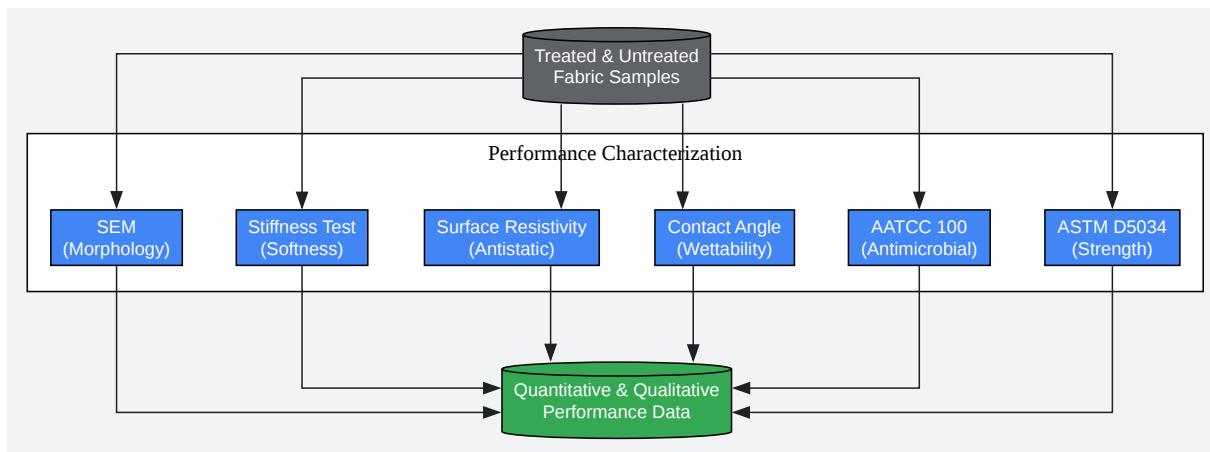
The primary mechanism for the surface modification of textiles with **Isostearamidopropyl Morpholine Lactate** is the electrostatic interaction between the cationic head of the molecule and the anionic surface of the textile fibers. This interaction facilitates the adsorption of the molecule onto the fiber surface, forming a thin molecular layer. The long, hydrophobic isostearamidopropyl tail then orients away from the fiber surface, which is expected to reduce inter-fiber friction, leading to a softer fabric feel and improved drape.^{[3][6]} Furthermore, the presence of a conductive cationic layer can help to dissipate static charges, thereby providing

an antistatic effect.[4][5] Quaternary ammonium compounds are also known for their antimicrobial properties, which arise from the disruption of microbial cell membranes.[7]

Potential Applications

- Fabric Softeners: For use in rinse-cycle applications or as a finishing agent to improve the hand-feel of cotton, wool, and blended fabrics.[5][6][8]
- Antistatic Finishing: For synthetic fabrics such as polyester and nylon, which are prone to static build-up, to enhance wearer comfort.[9]
- Antimicrobial Textiles: For applications in medical textiles, sportswear, and home furnishings to inhibit the growth of odor-causing bacteria and other microorganisms.[7]





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